

Biological Activity Screening of R-(-)-Columbianetin: A Technical Guide

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Compound of Interest

Compound Name: *R*-(*-*)-Columbianetin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

R-(-)-Columbianetin, a naturally occurring coumarin, has garnered significant interest in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the biological activity screening of **R-(-)-Columbianetin**, summarizing key findings, detailing experimental protocols, and visualizing relevant biological pathways and workflows. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in drug discovery and development.

Anti-inflammatory and Anti-allergic Activities

R-(-)-Columbianetin has demonstrated potent anti-inflammatory and anti-allergic properties. Studies have shown its ability to modulate key inflammatory pathways and inhibit the release of mediators involved in allergic responses.

Quantitative Data

The following tables summarize the quantitative data on the anti-inflammatory and anti-allergic effects of **R-(-)-Columbianetin**.

Table 1: Inhibition of Pro-inflammatory Cytokine Production

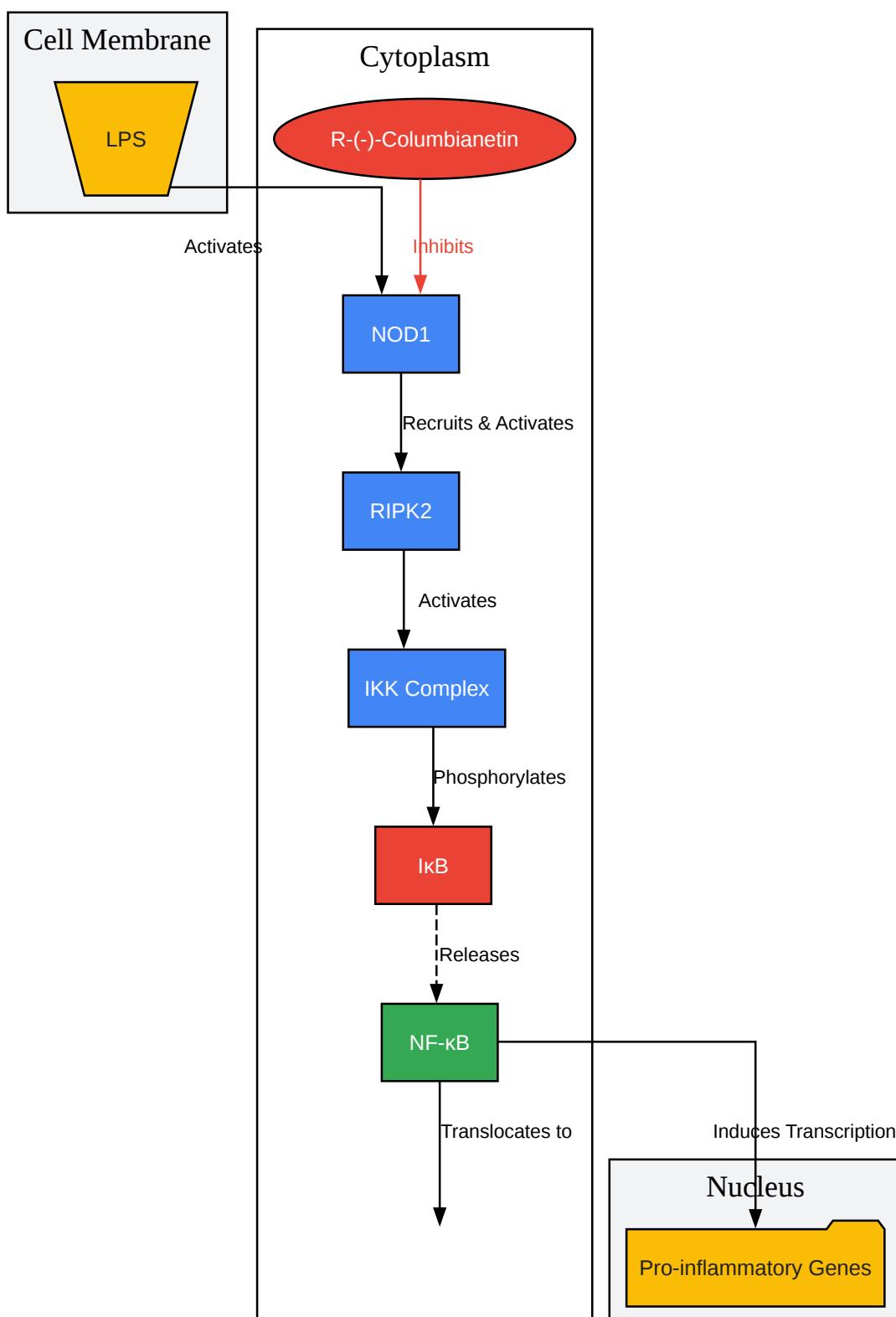
Cytokine	Cell Line	Stimulant	R-(-)-Columbiane tin Concentration	% Inhibition	Reference
TNF-α	Human Mast Cells (HMC-1)	PMA + A23187	10 μM	~103.9%	[1]
IL-1β	Human Mast Cells (HMC-1)	PMA + A23187	10 μM	~102.6%	[1]
IL-6	Human Mast Cells (HMC-1)	PMA + A23187	10 μM	~101.1%	[1]
IL-8	Human Mast Cells (HMC-1)	PMA + A23187	10 μM	~95.8%	[1]

Table 2: Inhibition of Histamine Release

Cell Line	Stimulant	R-(-)-Columbianetin Concentration	% Inhibition	Reference
Human Mast Cells (HMC-1)	Substance P	Not Specified	Significant	[1]

Signaling Pathway

R-(-)-Columbianetin exerts its anti-inflammatory effects, at least in part, by inhibiting the NOD1/NF-κB signaling pathway. The activation of this pathway by inflammatory stimuli leads to the transcription of pro-inflammatory genes. **R-(-)-Columbianetin** interferes with this cascade, reducing the production of inflammatory mediators.



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References

- 1. researchgate.net [researchgate.net]
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